

An In-depth Technical Guide to 1,2,5-Thiadiazole-3-Carboxylic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,2,5-Thiadiazole-3-carboxylic acid

Cat. No.: B077527

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Core Compound Identification

1,2,5-Thiadiazole-3-carboxylic acid is a heterocyclic organic compound that serves as a valuable building block in medicinal and agricultural chemistry. Its structural characteristics, combining a thiadiazole ring with a carboxylic acid functional group, impart unique physicochemical properties and versatile reactivity.

Identifier	Value
IUPAC Name	1,2,5-Thiadiazole-3-carboxylic acid
CAS Number	13368-86-0
Molecular Formula	C ₃ H ₂ N ₂ O ₂ S
Molecular Weight	130.13 g/mol
Appearance	White crystalline powder

Synthesis and Experimental Protocols

The synthesis of **1,2,5-thiadiazole-3-carboxylic acid** can be achieved through various synthetic routes. A common and effective method involves the hydrolysis of a corresponding

nitrile precursor, 3-cyano-1,2,5-thiadiazole. Below is a detailed experimental protocol based on established chemical principles for this transformation.

Experimental Protocol: Hydrolysis of 3-Cyano-1,2,5-thiadiazole

This protocol outlines the conversion of 3-cyano-1,2,5-thiadiazole to **1,2,5-thiadiazole-3-carboxylic acid** via acid-catalyzed hydrolysis.

Materials:

- 3-cyano-1,2,5-thiadiazole
- Concentrated Sulfuric Acid (H_2SO_4)
- Deionized Water
- Diethyl Ether (or other suitable organic solvent)
- Anhydrous Magnesium Sulfate (MgSO_4)
- Sodium Bicarbonate (NaHCO_3) solution (saturated)
- Hydrochloric Acid (HCl) (for acidification)

Equipment:

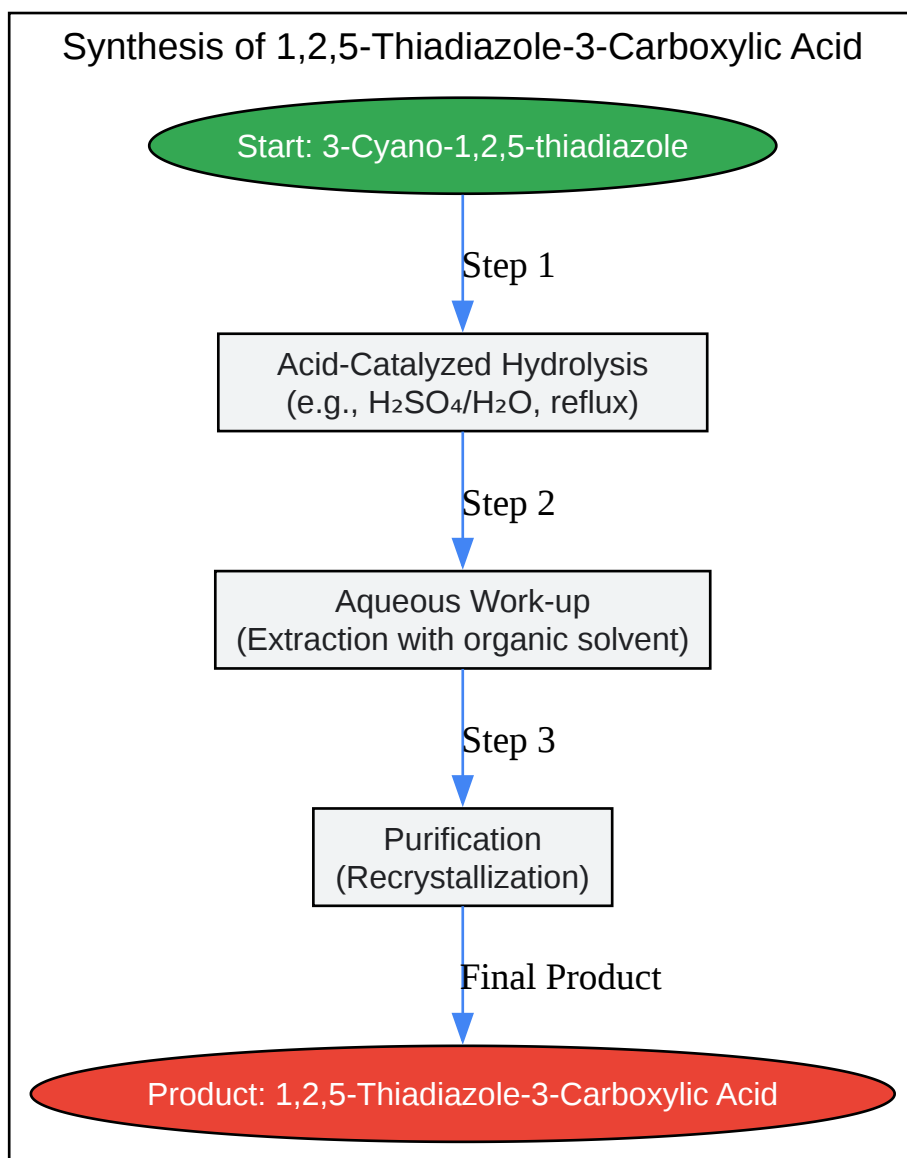
- Round-bottom flask with reflux condenser
- Heating mantle with magnetic stirrer
- Separatory funnel
- Rotary evaporator
- Standard laboratory glassware
- pH meter or pH paper

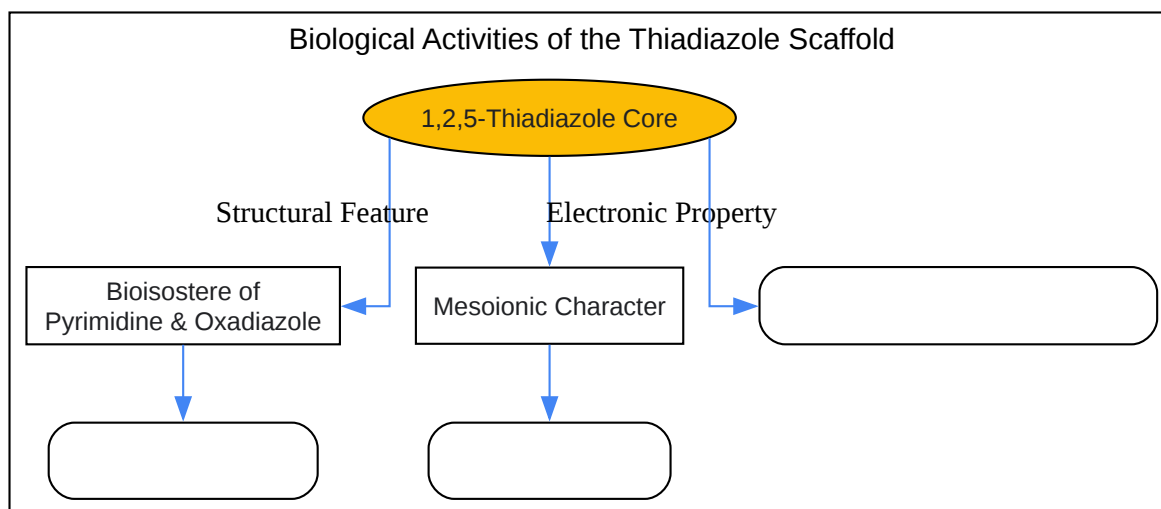
Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and magnetic stirrer, add 3-cyano-1,2,5-thiadiazole.
- **Acidic Hydrolysis:** Carefully add a mixture of concentrated sulfuric acid and water (e.g., 50% v/v) to the flask.
- **Reflux:** Heat the reaction mixture to reflux and maintain for several hours. The reaction progress should be monitored by Thin Layer Chromatography (TLC) until the starting material is consumed.
- **Work-up:**
 - Cool the reaction mixture to room temperature and then carefully pour it over crushed ice.
 - Extract the aqueous solution multiple times with a suitable organic solvent such as diethyl ether.
 - Combine the organic extracts and wash with a saturated solution of sodium bicarbonate to remove any remaining acid.
 - Dry the organic layer over anhydrous magnesium sulfate.
- **Isolation:**
 - Filter off the drying agent and remove the solvent under reduced pressure using a rotary evaporator.
 - The resulting crude product can be further purified by recrystallization from an appropriate solvent system (e.g., ethanol/water) to yield pure **1,2,5-thiadiazole-3-carboxylic acid**.

A closely related synthesis for the amino-derivative, 4-amino-**1,2,5-thiadiazole-3-carboxylic acid**, involves the ring-cleavage of [1][2][3]thiadiazolo[3,4-d]pyrimidin-7(6H)-one using basic reagents.[2][4] This alternative approach highlights the versatility of synthetic strategies to access functionalized 1,2,5-thiadiazoles.

Synthesis Workflow Diagram





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pubs.acs.org [pubs.acs.org]
- 2. pubs.acs.org [pubs.acs.org]
- 3. mdpi.com [mdpi.com]
- 4. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to 1,2,5-Thiadiazole-3-Carboxylic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b077527#cas-number-and-iupac-name-for-1-2-5-thiadiazole-3-carboxylic-acid>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com